

GPX4 activator 2 solubility and stability in DMSO

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Compound of Interest

Compound Name: GPX4 activator 2

Cat. No.: B15581843

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Technical Support Center: GPX4 Activator 2

This technical support guide provides detailed information, troubleshooting advice, and frequently asked questions regarding the solubility and stability of **GPX4 Activator 2** in DMSO for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **GPX4 Activator 2**? The recommended solvent for creating stock solutions of **GPX4 Activator 2** is high-purity, anhydrous dimethyl sulfoxide (DMSO).^{[1][2][3]}

Q2: What is the solubility of **GPX4 Activator 2** in DMSO? The reported solubility of **GPX4 Activator 2** in DMSO varies. Some sources indicate it is sparingly soluble at 0.1-1 mg/mL under standard conditions.^[4] However, a much higher solubility of up to 100 mg/mL (241.24 mM) can be achieved with specific techniques such as ultrasonication and gentle warming to 60°C.^{[1][2]}

Q3: How should I store the solid compound and my DMSO stock solution? Proper storage is critical to maintain the integrity of the compound. Storage recommendations are summarized in the table below. For stock solutions, it is highly recommended to aliquot them into single-use volumes to avoid repeated freeze-thaw cycles.^[5]

Q4: What is the stability of **GPX4 Activator 2** in its solid form and when dissolved in DMSO? **GPX4 Activator 2** is stable for several years as a solid when stored correctly. In DMSO, its stability is more limited, especially at higher temperatures.

Data Presentation: Solubility and Stability

Table 1: Solubility of **GPX4 Activator 2** in DMSO

Vendor / Source	Reported Solubility	Conditions / Notes
Cayman Chemical	0.1 - 1 mg/mL (Sparingly soluble)	Standard dissolution.[4]
MedchemExpress	Up to 100 mg/mL (241.24 mM)	Requires ultrasonication and warming to 60°C. Use of newly opened, anhydrous DMSO is critical as the solvent is hygroscopic.[1][2]

Table 2: Storage and Stability of **GPX4 Activator 2**

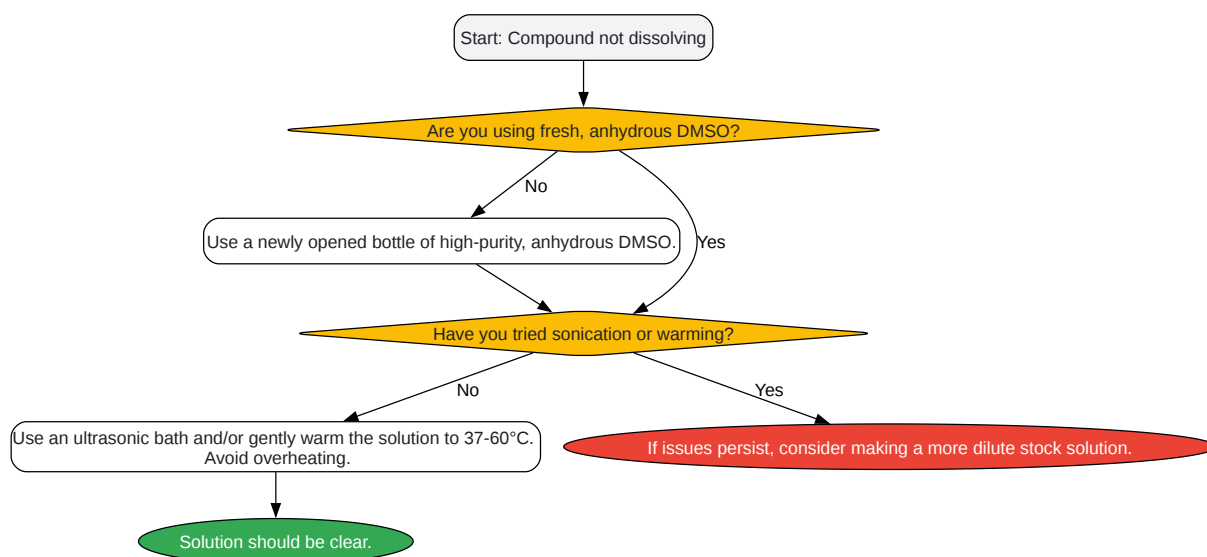
Format	Storage Temperature	Reported Stability	Source
Solid (Powder)	-20°C	≥ 4 years	Cayman Chemical[4]
Solid (Powder)	-20°C	3 years	MedchemExpress[2]
Solid (Powder)	4°C	2 years	MedchemExpress[2]
In DMSO	-80°C	6 months	MedchemExpress[1][2]
In DMSO	-20°C	1 month	MedchemExpress[1][2]

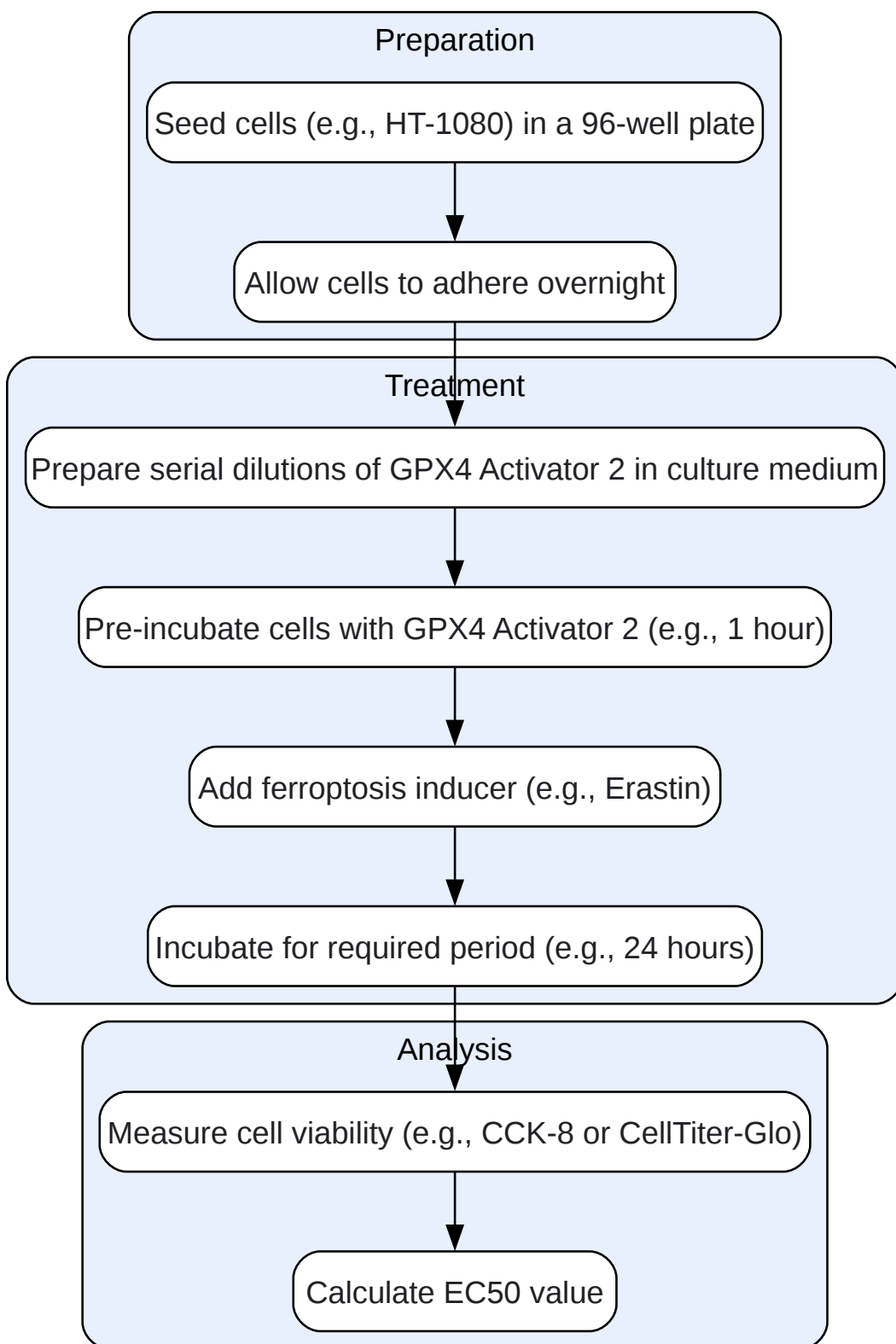
Troubleshooting Guide

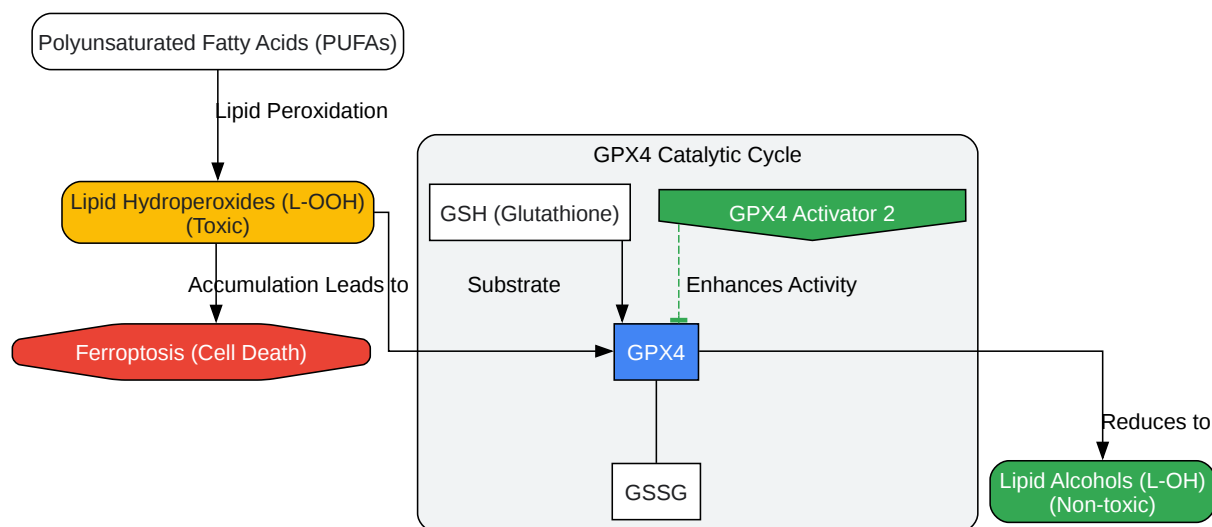
This section addresses common issues encountered during the handling and use of **GPX4 Activator 2**.

Issue 1: The compound is not fully dissolving in DMSO.

If you are having trouble dissolving **GPX4 Activator 2**, consider the following steps.







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References

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